

# troubleshooting broken links in the TRITA archive

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## TRTA Archive Technical Support Center

This technical support center provides troubleshooting guidance and answers to frequently asked questions for researchers, scientists, and drug development professionals experiencing issues with broken links within the TRTA (Translational Research & Therapeutic Archive).

## Troubleshooting Guides

Q1: I clicked on a link to a dataset or publication in the TRTA Archive, and it led to a "404 Not Found" error. What does this mean and what should I do?

A "404 Not Found" error indicates that the link is broken; the server can be reached, but the specific page or resource you are looking for cannot be found at the provided URL.<sup>[1]</sup> This can happen for several reasons, such as the content being moved, renamed, or deleted.<sup>[2]</sup>

To resolve this, please follow these steps:

- Check the URL for Typos: Manually inspect the URL in your browser's address bar for any spelling errors or extra characters.<sup>[2]</sup> A simple typographical error is a common cause of broken links.
- Use the TRTA Archive Search Function: Navigate to the TRTA Archive homepage and use the main search bar to look for the dataset or publication using keywords, author names, or the title. The resource may have been moved to a different URL.

- **Report the Broken Link:** If you are still unable to locate the resource, please report the broken link to our technical support team. Provide the full URL of the broken link and the page where you found it. This helps us to fix the issue for all users.

Q2: A link to an external resource (e.g., a journal article, external database) from a TRTA Archive record is broken. How can I access the resource?

Links to external resources can break if the content on the external website is moved or deleted.<sup>[3]</sup> The TRTA Archive team regularly checks for broken external links, but some may go undetected.

Here's what you can do:

- **Search for the Resource Directly:** Copy the title of the resource (e.g., the journal article title) and search for it directly in a search engine like Google Scholar or on the publisher's website.
- **Check for an Alternative Source:** The information you need may be available from another source.<sup>[2]</sup> Try searching for the topic to see if other publications or datasets exist.
- **Contact the Referring Page's Maintainer:** If the broken link is on a page maintained by a specific research group or department, you can try contacting them to see if they can provide an updated link.

## Frequently Asked Questions (FAQs)

Q1: What causes broken links within the TRTA Archive?

Broken links can occur for several reasons. The most common causes are:

- **Content has been moved or deleted:** A dataset or publication may have been moved to a new URL or removed from the archive.
- **URL structure changes:** The way URLs are structured in the archive may have been updated, causing old links to no longer work.
- **Typographical errors:** The link may have been created with a typo in the URL.<sup>[2]</sup>

Q2: How often are links checked for integrity in the TRTA Archive?

The TRTA Archive employs automated tools to perform regular checks for broken internal and external links. However, the vast size of the archive means that some broken links may not be immediately detected. User reports of broken links are invaluable to our maintenance efforts.

## Data Presentation

Table 1: Common HTTP Error Codes and Their Meanings

Error Code	Meaning	Common Cause
404 Not Found	The requested resource could not be found on the server.	The page was moved or deleted.
403 Forbidden	You do not have permission to access the requested resource.	Access restrictions on the data.
500 Internal Server Error	A generic error message indicating a problem with the server.	A misconfiguration on the server.
503 Service Unavailable	The server is temporarily unable to handle the request.	The server is down for maintenance or overloaded.

## Experimental Protocols

While we cannot provide specific experimental protocols without more context, a general workflow for identifying and reporting broken links is provided below as a logical process.

Protocol: Identifying and Reporting a Broken Link

- Identify the broken link: Click on a hyperlink within the TRTA Archive.
- Observe the result: Note if the browser displays an error page (e.g., "404 Not Found").
- Verify the URL: Check the URL for any obvious typos.

- Attempt to find the content via search: Use the TRTA Archive's internal search engine.
- Report the issue: If the content cannot be found, navigate to the "Help" or "Contact Us" section of the TRTA Archive and report the broken link, providing the URL of the page containing the broken link and the URL of the broken link itself.

## Mandatory Visualization

Caption: Troubleshooting workflow for broken links in the TRTA Archive.

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